

Technical Support Center: Reconstituting Lyophilized PKC (530-558) Peptide

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Compound of Interest

Compound Name: Protein Kinase C (530-558)

Cat. No.: B15621467

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to reconstituting, handling, and troubleshooting the lyophilized Protein Kinase C (PKC) (530-558) peptide.

Frequently Asked Questions (FAQs)

Q1: What is the PKC (530-558) peptide?

A1: The PKC (530-558) peptide is a synthetic peptide corresponding to amino acid residues 530-558 of the catalytic domain of Protein Kinase C. Its amino acid sequence is LLYEMLAGQAPFEGEDEDELFSIMEHNV. It functions as a potent activator of PKC.

Q2: What are the physical and chemical properties of the PKC (530-558) peptide?

A2: The table below summarizes the key properties of the PKC (530-558) peptide.

Property	Value
Amino Acid Sequence	LLYEMLAGQAPFEGEDEDELFQSIMEHNV
Molecular Weight	~3354.7 g/mol
Appearance	Lyophilized white powder
Purity	Typically >95%
Storage	Desiccate at -20°C

Q3: What is the primary mechanism of action of the PKC (530-558) peptide?

A3: The PKC (530-558) peptide acts as an activator of Protein Kinase C. It is derived from the catalytic domain of PKC and is thought to mimic a substrate-binding motif, leading to the activation of the enzyme.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized PKC (530-558) Peptide

Objective: To properly dissolve the lyophilized PKC (530-558) peptide for use in downstream experiments.

Materials:

- Lyophilized PKC (530-558) peptide vial
- Sterile, high-purity water
- 0.1 M Acetic Acid (optional, for enhancing solubility of basic peptides)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

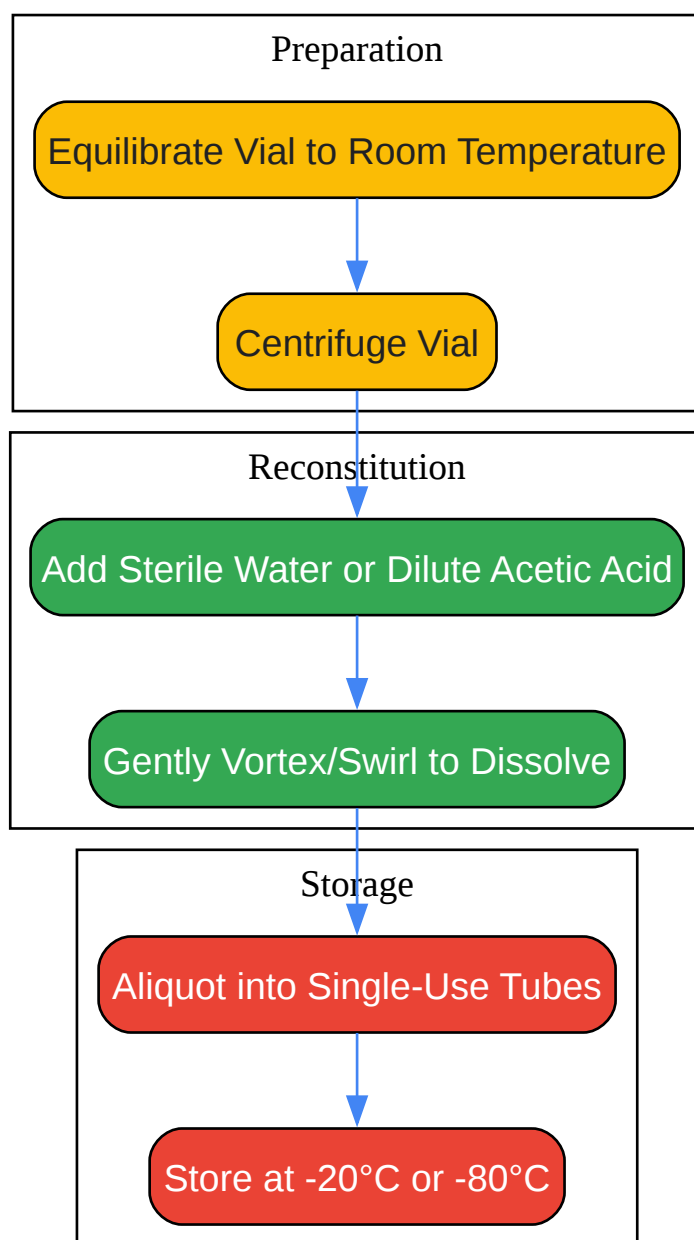
- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Selection:**
 - Based on its amino acid sequence, the PKC (530-558) peptide has a mix of hydrophobic and charged residues.
 - For initial reconstitution, sterile, high-purity water is recommended.
 - If the peptide does not readily dissolve in water, a dilute acidic solution can be used. One study suggests using a 0.05 M acetic acid stock solution.
- **Reconstitution:**
 - Carefully open the vial.
 - Using a calibrated micropipette, add the desired volume of the chosen solvent to the vial. Aim for a stock concentration of 1-5 mg/mL.
 - Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking to prevent peptide degradation.
 - Visually inspect the solution to ensure it is clear and free of particulates. If particulates remain, sonication in a water bath for a few minutes may aid dissolution.
- **Aliquoting and Storage:**
 - Once fully dissolved, it is highly recommended to aliquot the peptide solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes. This will minimize waste and prevent degradation from repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. For short-term storage (a few days), 4°C may be acceptable, but refer to the manufacturer's specific recommendations if

available.

Troubleshooting Guide

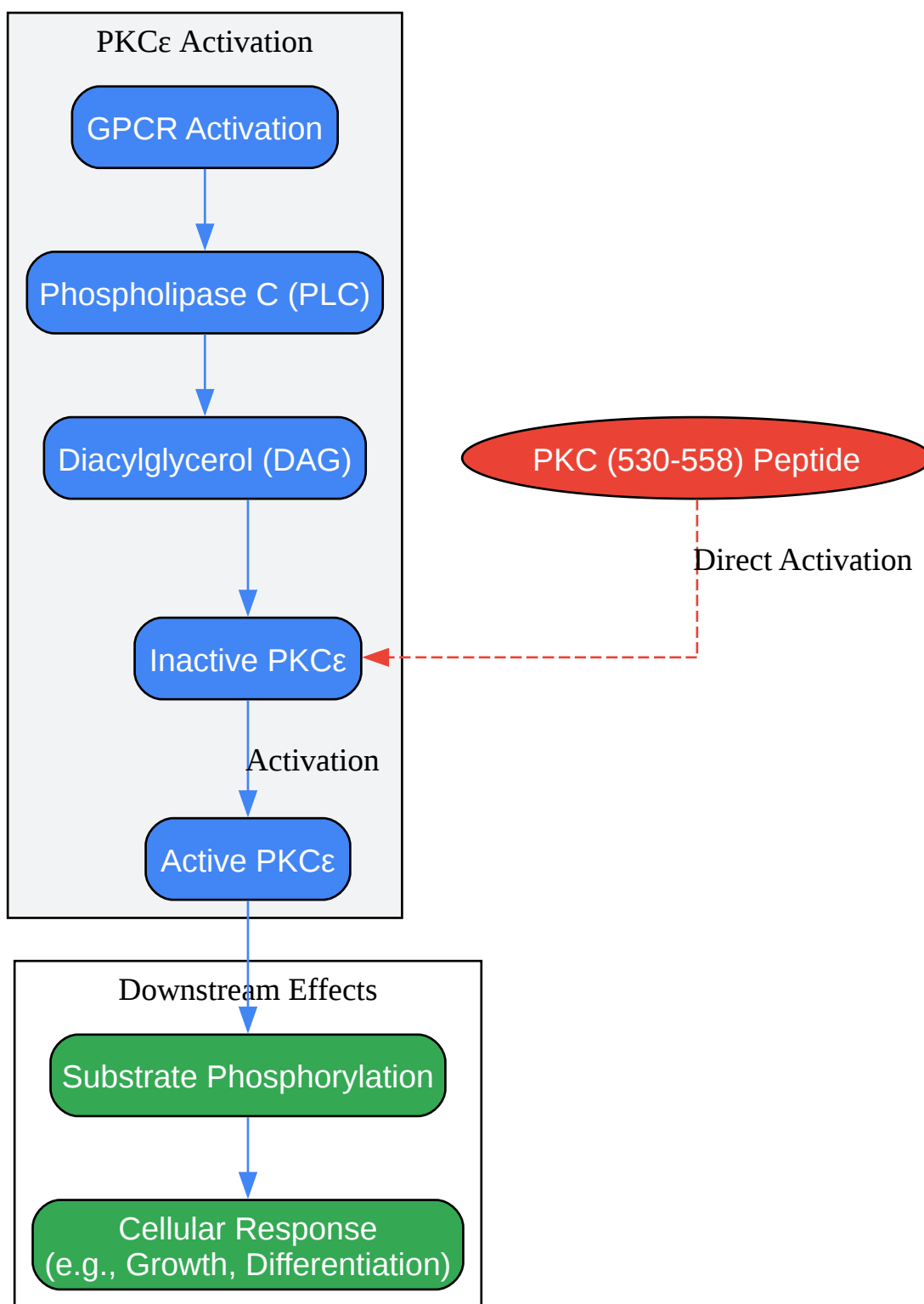
Issue	Possible Cause(s)	Recommended Solution(s)
Peptide will not dissolve in water.	The peptide may have hydrophobic regions or a net positive charge at neutral pH.	- Try adding a small amount of a dilute acid, such as 0.1 M acetic acid, to the solution. - Sonication in a water bath for short bursts can help break up aggregates.
Solution is cloudy or contains particulates.	Incomplete dissolution or peptide aggregation.	- Ensure the peptide is fully dissolved by gentle vortexing or sonication. - If the issue persists, consider filtering the solution through a 0.22 µm sterile filter. However, be aware that this may result in some loss of peptide.
Loss of peptide activity in experiments.	Improper storage, repeated freeze-thaw cycles, or degradation of the reconstituted peptide.	- Always aliquot the reconstituted peptide into single-use volumes to avoid multiple freeze-thaw cycles. - Ensure the peptide is stored at the recommended temperature (-20°C or -80°C). - Use the reconstituted peptide within the recommended timeframe.

Visualizations



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Caption: Workflow for reconstituting lyophilized PKC (530-558) peptide.



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